

# Application Notes and Protocols: TG 100801 Hydrochloride Solubility

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## Compound of Interest

Compound Name: TG 100801 Hydrochloride

Cat. No.: B1663545

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These application notes provide detailed information on the solubility of **TG 100801 Hydrochloride** in Dimethyl Sulfoxide (DMSO) and Phosphate-Buffered Saline (PBS), along with protocols for solution preparation and relevant biological context.

## Product Information

- Product Name: **TG 100801 Hydrochloride**
- Mechanism of Action: TG 100801 is a prodrug that is readily converted in vivo to its active form, TG 100572. TG 100572 is a potent multi-targeted tyrosine kinase inhibitor that targets Vascular Endothelial Growth Factor Receptors (VEGFR) and Src family kinases, playing a critical role in angiogenesis and vascular permeability.<sup>[1][2]</sup>

## Solubility Data

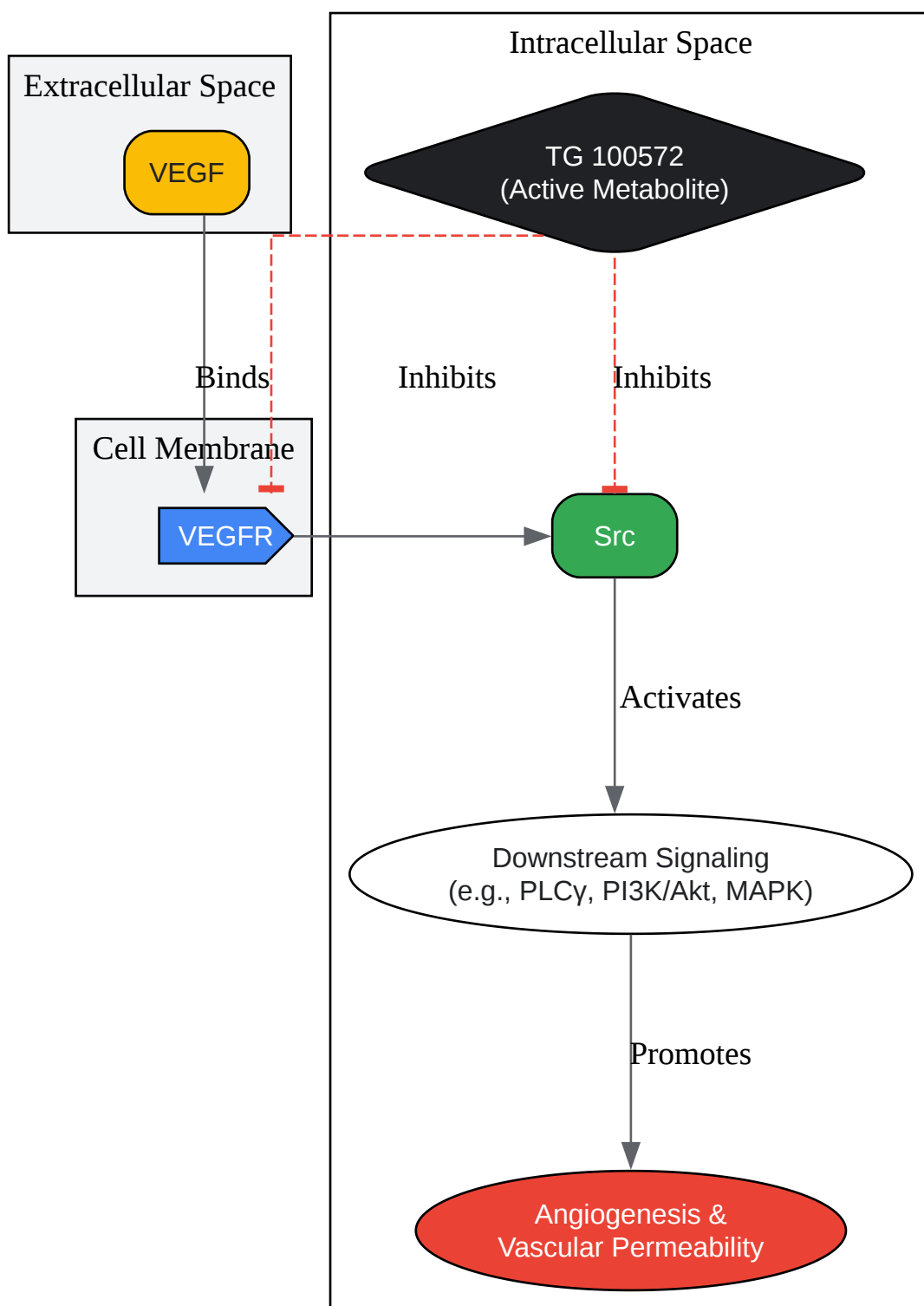
The solubility of **TG 100801 Hydrochloride** in commonly used laboratory solvents is summarized below. It is important to note that **TG 100801 Hydrochloride** is a lipophilic compound with poor aqueous solubility.

Solvent	Solubility	Molar Concentration (approx.)	Notes
DMSO	3 - 5 mg/mL	4.87 - 8.11 mM	Sonication is recommended to facilitate dissolution. <a href="#">[3]</a> <a href="#">[4]</a>
PBS (pH 7.4)	< 0.1 mg/mL	-	Practically insoluble in aqueous buffers alone.

Molecular Weight of **TG 100801 Hydrochloride**: 616.54 g/mol

## Signaling Pathway

TG 100801's active metabolite, TG 100572, exerts its biological effects by inhibiting key signaling pathways involved in angiogenesis and vascular permeability. The diagram below illustrates the inhibition of the VEGFR and Src signaling pathways by TG 100572.



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Caption: Inhibition of VEGFR and Src signaling by TG 100572.

## Experimental Protocols

Due to the poor aqueous solubility of **TG 100801 Hydrochloride**, a specific procedure is required to prepare solutions in PBS for in vitro and in vivo studies. The following protocols outline the recommended steps.

### Preparation of a Concentrated Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TG 100801 Hydrochloride** in DMSO.

Materials:

- **TG 100801 Hydrochloride** (powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

- **Weighing:** Accurately weigh the desired amount of **TG 100801 Hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 6.17 mg of the compound.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the powder.
- **Mixing:** Vortex the solution vigorously for 1-2 minutes to aid dissolution.
- **Sonication (Recommended):** If the compound is not fully dissolved, place the vial in a sonicator water bath for 5-10 minutes.
- **Storage:** Once fully dissolved, the stock solution can be aliquoted into smaller volumes and stored at -20°C or -80°C for long-term stability. Avoid repeated freeze-thaw cycles.

## Preparation of Working Solutions in PBS from DMSO Stock

This protocol details the stepwise dilution of the DMSO stock solution into PBS to prepare a final working solution with a low percentage of DMSO. This method is crucial to prevent precipitation of the compound.

### Materials:

- 10 mM **TG 100801 Hydrochloride** in DMSO (from Protocol 4.1)
- Sterile Phosphate-Buffered Saline (PBS), pH 7.4
- Sterile microcentrifuge tubes
- Calibrated pipettes

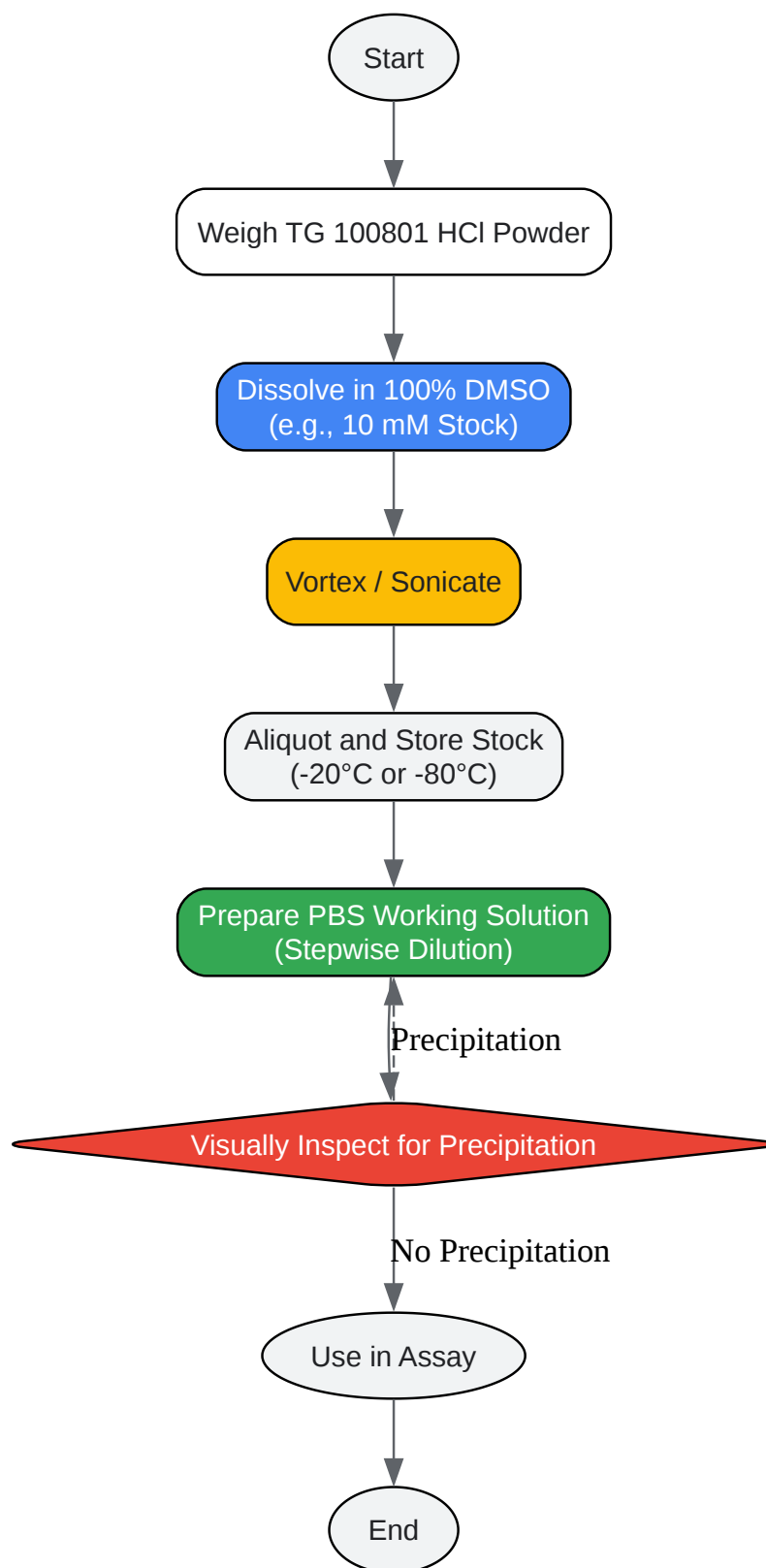
### Procedure:

- Intermediate Dilution (Optional but Recommended): To minimize the risk of precipitation, it is advisable to perform an intermediate dilution of the DMSO stock in PBS. For example, to prepare a 100  $\mu$ M working solution:
  - Add 990  $\mu$ L of PBS to a sterile microcentrifuge tube.
  - Add 10  $\mu$ L of the 10 mM DMSO stock solution to the PBS.
  - Mix thoroughly by gentle pipetting or brief vortexing. This results in a 100  $\mu$ M solution with 1% DMSO.
- Final Dilution: Further dilute the intermediate solution to the desired final concentration in PBS. For instance, to prepare a 1  $\mu$ M working solution:
  - Add 99  $\mu$ L of PBS to a sterile microcentrifuge tube.
  - Add 1  $\mu$ L of the 100  $\mu$ M intermediate solution.
  - Mix gently. The final DMSO concentration will be 0.01%.

- Important Considerations:
  - Always add the DMSO stock solution to the aqueous buffer, not the other way around.
  - Ensure the final concentration of DMSO in your experimental setup is consistent across all conditions, including vehicle controls, and is below a level that could cause cellular toxicity (typically <0.5% for most cell lines).
  - Prepare fresh working solutions daily and visually inspect for any signs of precipitation before use.

## Experimental Workflow

The following diagram outlines the general workflow for preparing **TG 100801 Hydrochloride** solutions for experimental use.



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Caption: Workflow for **TG 100801 Hydrochloride** solution preparation.

## In Vitro Assay Considerations

The active metabolite of TG 100801, TG 100572, has been shown to inhibit human retinal microvascular endothelial cell (hRMVEC) proliferation with an IC<sub>50</sub> of 610 ± 72 nM.[1] This information can serve as a starting point for determining the appropriate concentration range for your specific cell-based assays. It is recommended to perform a dose-response curve to determine the optimal working concentration for your experimental model.

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## References

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